

# In-Depth Technical Guide: 6-Bromo-[2,2'-biindolinylidene]-3,3'-dione

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Bromo-[2,2'-biindolinylidene]-3,3'-dione

Cat. No.: B1148016

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Bromo-[2,2'-biindolinylidene]-3,3'-dione**, a mono-brominated indigo derivative. The document details its physicochemical properties, a validated experimental protocol for its synthesis, and its known applications.

## Core Quantitative Data

The key quantitative data for **6-Bromo-[2,2'-biindolinylidene]-3,3'-dione**, also known as 6-bromoindigo, are summarized in the table below.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>9</sub> BrN <sub>2</sub> O <sub>2</sub>
Molecular Weight	341.17 g/mol
Systematic Name	6-bromo-2-(3-oxo-1,3-dihydroindol-2-ylidene)indol-3-one
Common Name	6-Bromoindigo

# Synthesis of 6-Bromo-[2,2'-biindolinylidene]-3,3'-dione

The first successful synthesis of 6-bromoindigo was reported by Clark and Cooksey. The following protocol is based on their established methodology, which provides a reliable route to this specific mono-brominated isomer.

## Experimental Protocol

### Materials:

- 6-Bromoisatin
- Phosphorus(V) chloride ( $\text{PCl}_5$ )
- Chlorobenzene
- 3-Acetoxyindole (O-acetylindoxyl)
- Ethanol
- Ethyl benzoate

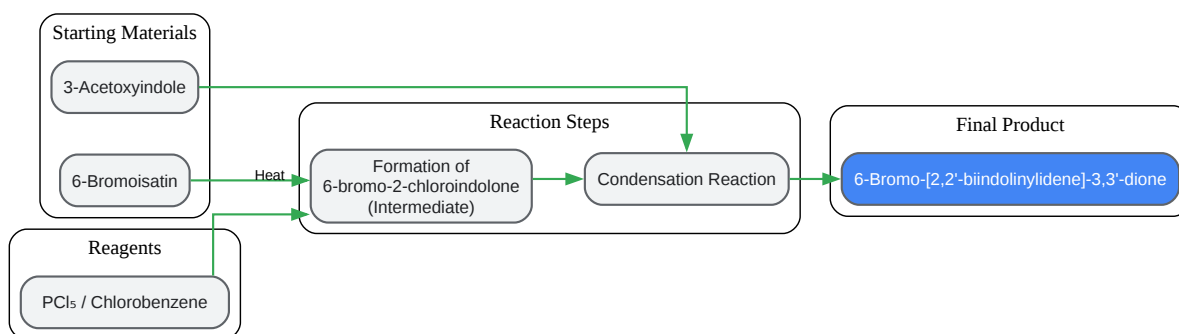
### Procedure:

- Preparation of 6-bromo-2-chloroindolone: In a reaction vessel, heat a mixture of 6-bromoisatin and 1.2 molar equivalents of phosphorus(V) chloride in chlorobenzene. This reaction forms the intermediate, 6-bromo-2-chloroindolone. This intermediate is not isolated.
- Reaction with 3-Acetoxyindole: After the initial reaction, cool the mixture and add 3-acetoxyindole (O-acetylindoxyl).
- Formation of 6-Bromoindigo: The addition of 3-acetoxyindole initiates the formation of 6-bromoindigo.
- Purification:
  - Filter the crude product from the reaction mixture.

- Wash the filtered solid with ethanol to remove purple byproducts.
- Recrystallize the washed solid from ethyl benzoate to remove any bromoindirubin impurities.
- Final Product: The final product is obtained as nearly black crystals with a coppery lustre.

## Synthetic Workflow

The synthesis of **6-Bromo-[2,2'-biindolinylidene]-3,3'-dione** involves a two-step process starting from 6-bromoisatin. The workflow is depicted in the diagram below.



[Click to download full resolution via product page](#)

Synthesis of **6-Bromo-[2,2'-biindolinylidene]-3,3'-dione**.

## Biological and Chemical Properties

Information regarding the specific biological activities and signaling pathways of **6-Bromo-[2,2'-biindolinylidene]-3,3'-dione** is limited in current scientific literature. Its primary application and area of study have been as a dye.

- Color: In solution, 6-bromoindigo is blue. However, when used to dye fabrics like wool, it can produce a range of colors from blue to violet, depending on the concentration.

- Thermochromism: Wool dyed with 6-bromoindigo exhibits thermochromism, changing color from violet to blue upon heating in a solvent such as water or ethanol. This color change is attributed to alterations in the aggregation state of the dye molecules on the fabric fibers.

While some related bromoindole derivatives have been investigated for antimicrobial properties, specific data on the antimicrobial activity of 6-bromoindigo is not yet well-established. Further research is required to explore its potential applications in drug development and life sciences.

- To cite this document: BenchChem. [In-Depth Technical Guide: 6-Bromo-[2,2'-biindolinylidene]-3,3'-dione]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1148016#6-bromo-2-2-biindolinylidene-3-3-dione-molecular-weight>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)